

Purchasing High-Purity 2,3-Dimethyldecane for Research: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,3-Dimethyldecane

CAS No.: 17312-44-6

Cat. No.: B1670047

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive guidance on the procurement and application of high-purity **2,3-Dimethyldecane** (CAS No. 17312-44-6) for research purposes. It includes information on potential suppliers, key chemical properties, potential research applications, and detailed protocols for handling, storage, and analysis.

Sourcing and Procurement of High-Purity 2,3-Dimethyldecane

The primary challenge in sourcing **2,3-Dimethyldecane** is obtaining specific purity grades required for sensitive research applications. Researchers should directly contact suppliers to inquire about available purities, request certificates of analysis (CoA), and discuss custom synthesis options if necessary.

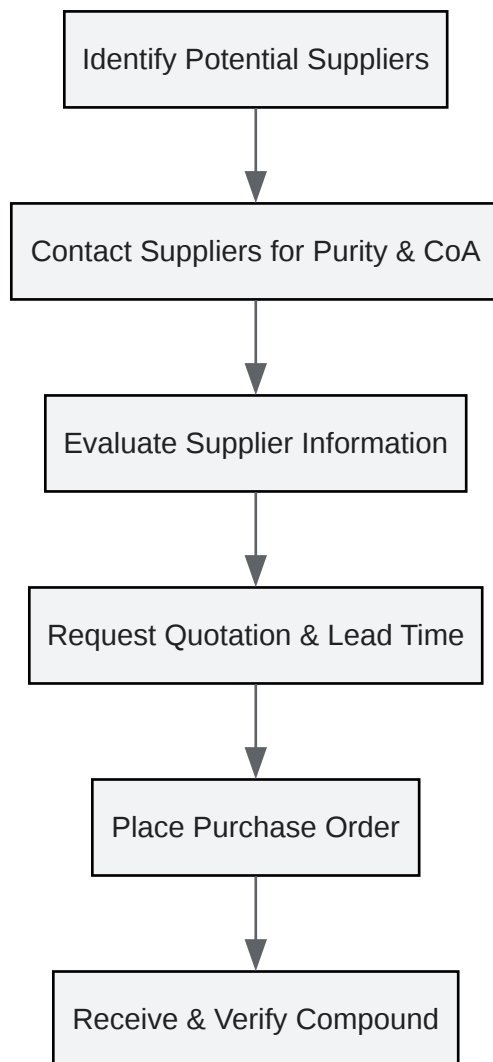
Table 1: Potential Suppliers of **2,3-Dimethyldecane**

Supplier	Website	Contact for Purity/Availability	Notes
BOC Sciences	--INVALID-LINK--	Inquiry required	Offers a range of chemicals for drug discovery and development.[1]
ChemicalBook	--INVALID-LINK--	Lists multiple suppliers	A directory of chemical suppliers; purity and stock levels vary.[2]
BuyersGuideChem	--INVALID-LINK--	Lists multiple suppliers	A platform to connect with various chemical producers and suppliers.[3]
TargetMol	--INVALID-LINK--	Inquiry required	Specializes in compounds for life science research.
Santa Cruz Biotechnology	--INVALID-LINK--	Inquiry required	Provides a wide range of biochemicals for research.

Procurement Workflow

The following diagram outlines the recommended workflow for procuring high-purity **2,3-Dimethyldecane**.

Figure 1. Procurement Workflow for 2,3-Dimethyldecane



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Figure 1. Procurement Workflow for **2,3-Dimethyldecane** (Within 100 characters)

Chemical and Physical Properties

Understanding the physicochemical properties of **2,3-Dimethyldecane** is crucial for its proper handling, storage, and application in experimental settings.

Table 2: Physicochemical Properties of **2,3-Dimethyldecane**

Property	Value	Reference
CAS Number	17312-44-6	[4][5]
Molecular Formula	C ₁₂ H ₂₆	[4][5]
Molecular Weight	170.33 g/mol	[5]
Boiling Point	~206-209 °C	[2]
Density	~0.75 g/cm ³	[1]
Synonyms	Decane, 2,3-dimethyl-	[4][5]

Research Applications and Experimental Protocols

While specific documented applications for **2,3-Dimethyldecane** in drug development are limited, its properties as a branched-chain alkane make it relevant in several research areas, primarily as a reference standard and a potential biomarker.

Application: Reference Standard in Gas Chromatography-Mass Spectrometry (GC-MS)

High-purity **2,3-Dimethyldecane** is valuable as a reference standard for the identification and quantification of branched alkanes in complex mixtures, such as environmental samples, petroleum products, and biological matrices.

Experimental Protocol: Purity Analysis by GC-MS

This protocol outlines a general method for verifying the purity of a **2,3-Dimethyldecane** sample.

- Preparation of Standard Solution:
 - Accurately weigh approximately 10 mg of the **2,3-Dimethyldecane** standard.

- Dissolve in 10 mL of high-purity hexane or a similar non-polar solvent to prepare a 1 mg/mL stock solution.
- Perform serial dilutions to create a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- GC-MS Instrumentation and Conditions:
 - Gas Chromatograph: Agilent 7890B or equivalent.
 - Mass Spectrometer: Agilent 5977A or equivalent.
 - Column: HP-5ms (30 m x 0.25 mm x 0.25 µm) or similar non-polar capillary column.
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
 - Oven Temperature Program:
 - Initial temperature: 50°C, hold for 2 minutes.
 - Ramp: 10°C/min to 250°C.
 - Hold: 5 minutes at 250°C.
 - Injector Temperature: 250°C.
 - Injection Volume: 1 µL (splitless mode).
 - MSD Transfer Line Temperature: 280°C.
 - Ion Source Temperature: 230°C.
 - Mass Range: m/z 40-400.
- Data Analysis:
 - Acquire the total ion chromatogram (TIC) and mass spectrum of the **2,3-Dimethyldecane** standard.

- Identify the characteristic fragment ions.
- Integrate the peak area of the primary ion.
- Construct a calibration curve by plotting peak area against concentration.
- Analyze the sample to be tested under the same conditions and determine its purity based on the calibration curve.

Application: Volatile Organic Compound (VOC) Biomarker Research

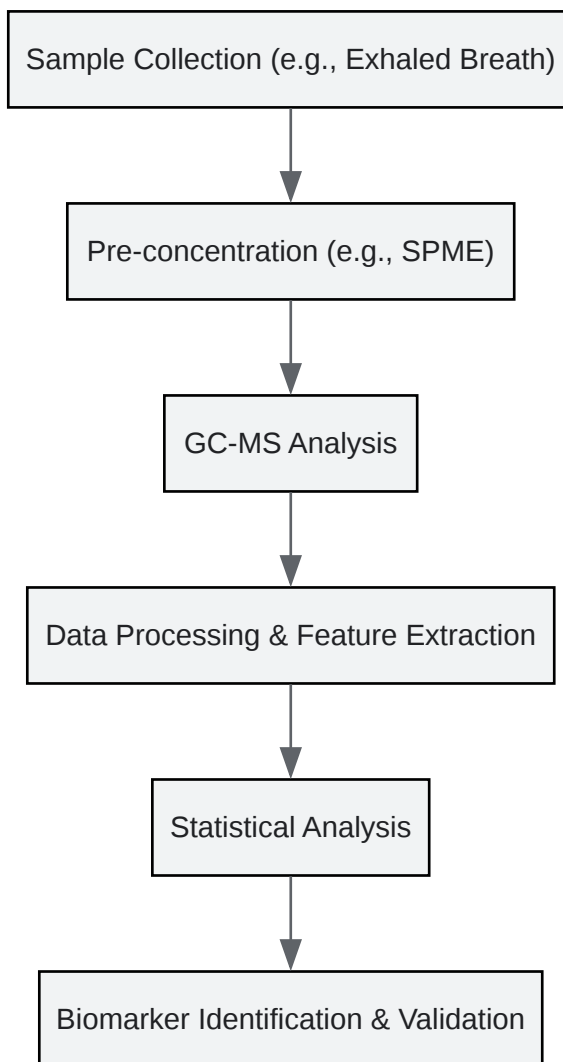
Branched-chain alkanes, including various dimethyldecane isomers, have been investigated as potential volatile biomarkers for diseases such as cancer and asthma.^{[6][7]} **2,3-**

Dimethyldecane can be used as a standard to identify its presence in exhaled breath or other biological samples.

Experimental Workflow: VOC Biomarker Analysis

The following diagram illustrates a typical workflow for investigating volatile biomarkers from biological samples.

Figure 2. Volatile Biomarker Analysis Workflow



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Figure 2. Volatile Biomarker Analysis Workflow (Within 100 characters)

Safety, Handling, and Storage Protocols

As a flammable and volatile organic compound, proper safety precautions are essential when working with **2,3-Dimethyldecane**.

Safety and Handling Workflow

Figure 3. Safety and Handling Protocol

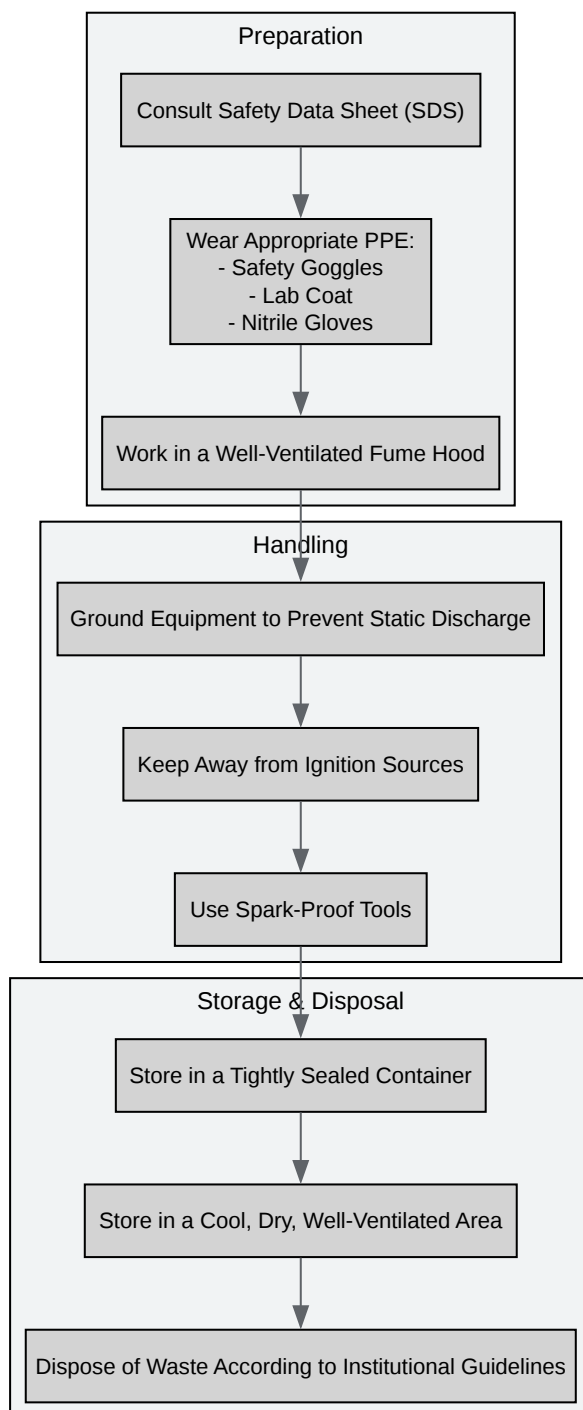
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Figure 3. Safety and Handling Protocol (Within 100 characters)

Key Safety and Handling Considerations:

- Personal Protective Equipment (PPE): Always wear safety glasses or goggles, a flame-retardant lab coat, and chemical-resistant gloves (e.g., nitrile).
- Ventilation: Handle **2,3-Dimethyldecane** in a well-ventilated chemical fume hood to minimize inhalation exposure.
- Fire Safety: **2,3-Dimethyldecane** is flammable. Keep it away from open flames, sparks, and hot surfaces. Ensure a fire extinguisher (Class B) is readily accessible.
- Storage: Store in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area designated for flammable liquids.
- Spills: In case of a small spill, absorb the liquid with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal. For larger spills, follow institutional emergency procedures.
- Disposal: Dispose of unused **2,3-Dimethyldecane** and contaminated materials in accordance with local, state, and federal regulations.

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